

In-Depth Technical Guide to the Safety Data Sheet for 2-Bromopyridine

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Compound of Interest

Compound Name: 2-Bromopyridine-15N

Cat. No.: B028378

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This guide provides a comprehensive overview of the safety data for 2-Bromopyridine, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the hazards, handling, and emergency procedures associated with this compound.

Chemical and Physical Properties

2-Bromopyridine is a flammable and toxic liquid that requires careful handling. Below is a summary of its key physical and chemical properties.

Property	Value	Source
Appearance	Clear, slightly brown or colorless oily liquid	[1][2][3]
Molecular Formula	C5H4BrN	[4][5]
Molecular Weight	158.00 g/mol	[2][6]
Boiling Point	192 - 194 °C	[6][7]
Melting Point	193°C	[5][7]
Flash Point	54 °C / 129.2 °F	[1][8]
Autoignition Temperature	400 °C / 752 °F	[8][9]
Density	1.657 g/mL at 25 °C	[6][7]
Vapor Pressure	0.8 ± 0.3 mmHg at 25°C	[5]
Solubility in Water	Slightly soluble/miscible	[3][10]
Refractive Index	n _{20/D} 1.572	[6]

Toxicological Information

2-Bromopyridine is classified as toxic if swallowed and fatal in contact with skin.[11] It also causes skin and serious eye irritation.[11]

Toxicity Metric	Value	Species	Route	Source
LD50 (Lethal Dose, 50%)	92 mg/kg	Rat	Oral	[7]
LD50 (Lethal Dose, 50%)	82 mg/kg	Rabbit	Dermal	[7]
LDLo (Lowest published lethal dose)	31300 ug/kg	Mouse	Intraperitoneal	[5]
LC50 (Lethal Concentration, 50%)	< 200,000 mg/m3/1hr	Rat	Inhalation	[2]

Exposure Controls and Personal Protection

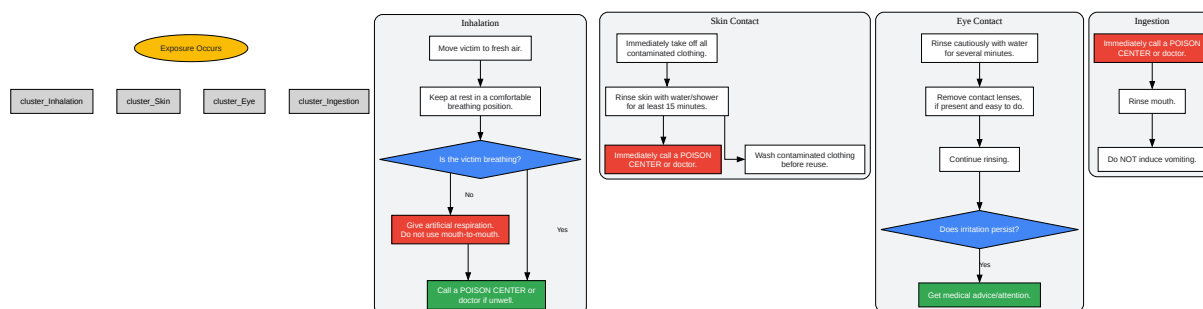
To minimize exposure, appropriate engineering controls and personal protective equipment (PPE) must be used.

Control Parameter	Specification	Source
Engineering Controls	Work in a well-ventilated area. Use a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible. Use explosion-proof electrical, ventilating, and lighting equipment.	[4][8]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A face shield is also recommended.	[4][11]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Fire/flammable resistant and impervious clothing is recommended.	[8][11]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.	[4]

Experimental Protocols

First-Aid Measures

In the event of exposure to 2-Bromopyridine, the following first-aid protocols should be immediately initiated.

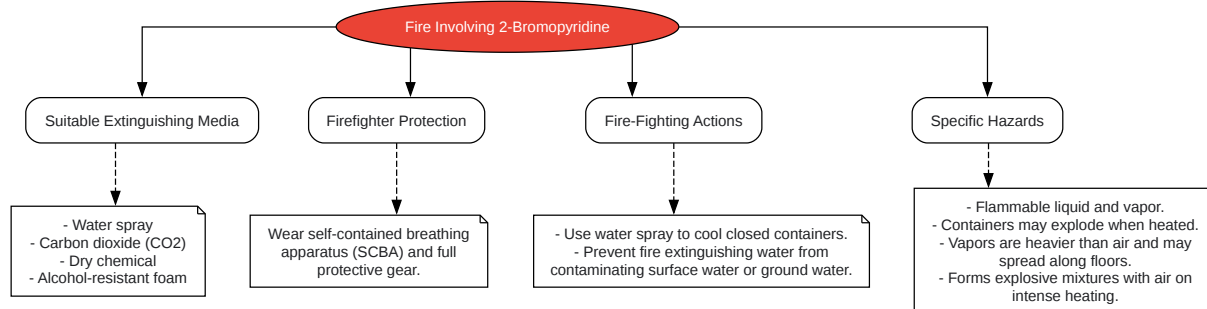


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Caption: First-aid workflow for 2-Bromopyridine exposure.

Fire-Fighting Measures

In case of a fire involving 2-Bromopyridine, the following measures should be taken.

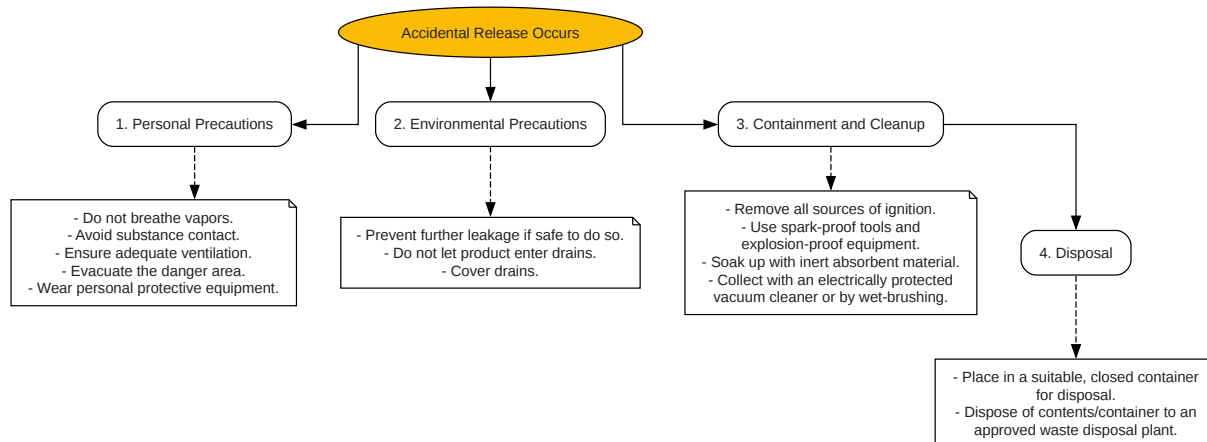


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Caption: Fire-fighting protocol for 2-Bromopyridine.

Accidental Release Measures

For accidental spills of 2-Bromopyridine, the following containment and cleanup protocol should be followed.



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Caption: Spill response workflow for 2-Bromopyridine.

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